

Personal protective equipment for handling 2,4,6-Tribromo-3-hydroxybenzoic acid

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Compound of Interest

Compound Name: 2,4,6-Tribromo-3-hydroxybenzoic acid

Cat. No.: B081251

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Essential Safety and Handling Guide for 2,4,6-Tribromo-3-hydroxybenzoic acid

This guide provides critical safety, handling, and disposal information for laboratory professionals working with **2,4,6-Tribromo-3-hydroxybenzoic acid**. The following procedures are designed to minimize risk and ensure safe operational conduct.

Hazard Summary and Classification

2,4,6-Tribromo-3-hydroxybenzoic acid is a chemical that requires careful handling due to its potential health effects. It is classified as harmful and an irritant.^{[1][2][3]} The primary routes of exposure are inhalation, ingestion, and direct contact with skin or eyes.

GHS Hazard Classification The substance is categorized under several hazard classes according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1][2][3]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[1][2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][2][3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][2][3][4]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure when handling this compound.[5] All PPE should be selected based on a thorough risk assessment of the specific procedures to be performed.

PPE Type	Specification	Rationale
Eye Protection	Chemical splash goggles that conform to European (EN 166) or ANSI (Z87.1) standards. ^[1] A face shield may be required for large quantities or splash hazards. ^[6]	Protects against airborne dust particles and accidental splashes that can cause serious eye irritation. ^[1]
Hand Protection	Chemically resistant protective gloves (e.g., disposable nitrile gloves). ^{[1][6]} Check manufacturer's compatibility data for breakthrough times.	Prevents skin irritation upon direct contact. ^[1]
Body Protection	A fully buttoned laboratory coat. ^[6] Consider a chemically resistant apron for procedures with a higher risk of splashing.	Protects skin and personal clothing from contamination. ^[1]
Respiratory Protection	Use in a well-ventilated area is required. ^[1] If dust generation is unavoidable or ventilation is inadequate, a NIOSH-approved N95 dust mask or higher is necessary. ^[4]	Prevents inhalation of the powdered chemical, which can cause respiratory tract irritation. ^{[1][2][3]}

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety. The following step-by-step protocols provide a framework for laboratory operations involving **2,4,6-Tribromo-3-hydroxybenzoic acid**.

Step-by-Step Handling Protocol

- Preparation and Engineering Controls:
 - Before beginning work, ensure that a chemical fume hood is operational and available.

- Verify that safety showers and eyewash stations are accessible and unobstructed.
- Prepare all necessary equipment and reagents to minimize movement during the procedure.
- Designate a specific area for handling the chemical, and ensure it is clean and uncluttered.
- Donning PPE:
 - Put on all required PPE as specified in the table above before entering the designated handling area.
- Handling the Chemical (Small/Laboratory Scale):
 - Conduct all manipulations that may generate dust, such as weighing or transferring the solid, within a certified chemical fume hood to ensure adequate ventilation.[\[1\]](#)
 - Avoid breathing in dust or vapors.[\[1\]](#)[\[3\]](#)[\[7\]](#)
 - Use spatulas and other tools to handle the powder; avoid pouring, which can create airborne dust.
 - Keep the container tightly closed when not in use.[\[7\]](#)[\[8\]](#)
- Decontamination and Cleanup:
 - After handling, wipe down the work surface and any contaminated equipment with an appropriate solvent and then wash with soap and water.
 - Carefully remove gloves and dispose of them in the designated chemical waste container.
 - Wash hands thoroughly with soap and water after completing the work and before leaving the laboratory.[\[1\]](#)[\[8\]](#)

Waste Disposal Plan

- Waste Segregation:

- All solid waste contaminated with **2,4,6-Tribromo-3-hydroxybenzoic acid** (e.g., used gloves, weigh boats, paper towels) must be collected in a dedicated, clearly labeled hazardous waste container.
- Unused or excess chemical must be treated as hazardous waste. Do not dispose of it in drains or regular trash.^[7]
- Container Labeling:
 - The waste container must be labeled with "Hazardous Waste" and the full chemical name: **"2,4,6-Tribromo-3-hydroxybenzoic acid."**
- Disposal Procedure:
 - Dispose of the chemical waste through your institution's Environmental Health and Safety (EHS) office.
 - As a halogenated organic compound, it may require specific disposal methods such as incineration at an approved waste disposal plant.^{[7][8]} Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency First Aid Measures

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.^{[1][7]}
- If on Skin: Immediately wash the affected area with plenty of soap and water.^{[1][7]} Remove contaminated clothing and wash it before reuse.^[7]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and seek medical attention.^{[1][7]}
- If Swallowed: Call a poison center or doctor immediately if you feel unwell.^{[1][3]} Rinse mouth with water.

Workflow for Handling 2,4,6-Tribromo-3-hydroxybenzoic acid

Caption: Workflow for the safe handling of **2,4,6-Tribromo-3-hydroxybenzoic acid**.

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